

How to prepare (+)-4-Hydroxypropranolol standard solutions for calibration curves.

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Compound of Interest

Compound Name: (+)-4-Hydroxypropranolol

Cat. No.: B1626716

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Application Note and Protocol

Topic: Preparation of **(+)-4-Hydroxypropranolol** Standard Solutions for Calibration Curves

Audience: Researchers, scientists, and drug development professionals.

Introduction

(+)-4-Hydroxypropranolol is the major active metabolite of the widely used beta-blocker, propranolol.[1][2] Accurate quantification of **(+)-4-Hydroxypropranolol** in biological matrices is crucial for pharmacokinetic and metabolic studies. The development of robust analytical methods, such as high-performance liquid chromatography (HPLC) or liquid chromatography-tandem mass spectrometry (LC-MS/MS), necessitates the preparation of accurate standard solutions for the construction of calibration curves. This document provides a detailed protocol for the preparation of **(+)-4-Hydroxypropranolol** standard solutions.

Chemical Properties

A summary of the key chemical properties of **(+)-4-Hydroxypropranolol** is provided in the table below.

Property	Value	Reference
Molecular Formula	C ₁₆ H ₂₁ NO ₃	[3][4]
Molecular Weight	275.34 g/mol	[3][4]
Appearance	Brown or crystalline solid	[1][5]
Solubility	Soluble in Methanol, DMSO, DMF, and Ethanol	[1][6]

Experimental Protocol

This protocol describes the preparation of a stock solution and a series of working standard solutions for generating a calibration curve.

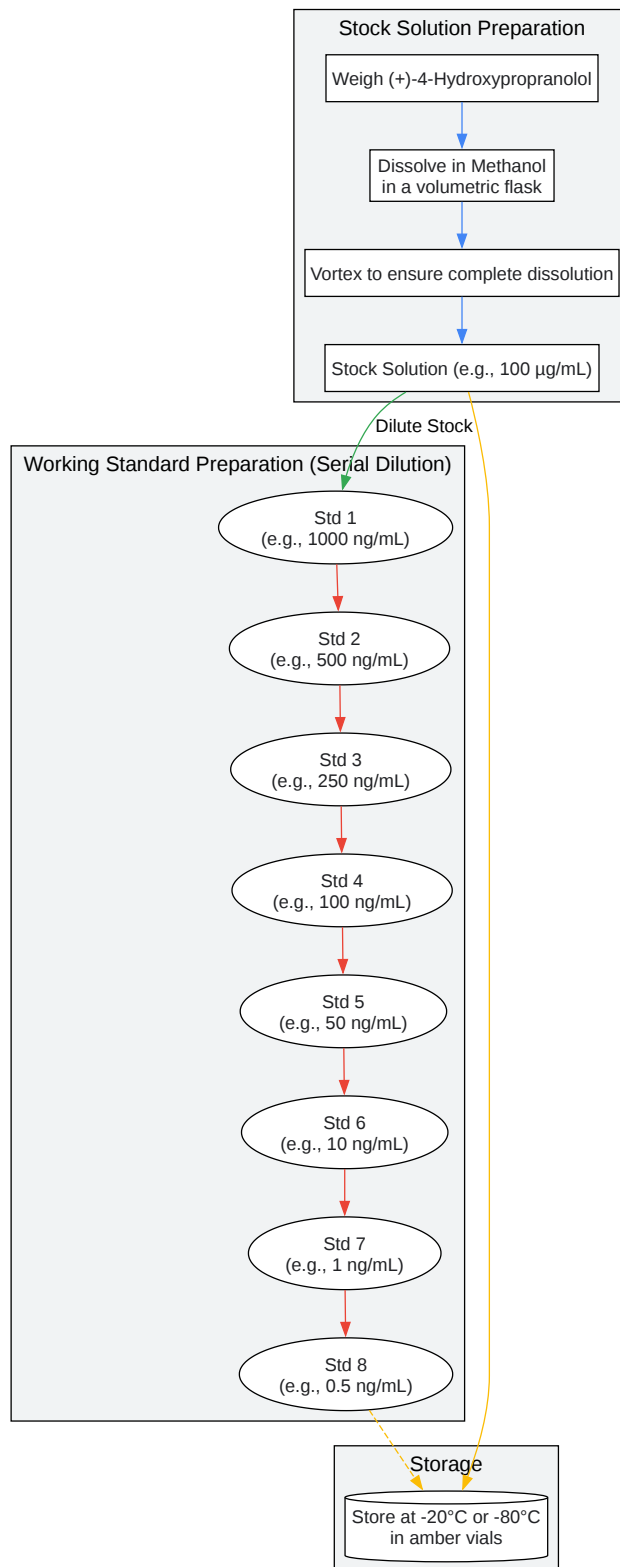
3.1. Materials and Reagents

- **(+)-4-Hydroxypropranolol** analytical standard
- Methanol (HPLC or LC-MS grade)
- Volumetric flasks (Class A)
- Calibrated pipettes and sterile, nuclease-free pipette tips
- Analytical balance
- Vortex mixer
- Amber glass vials for storage

3.2. Workflow for Standard Solution Preparation

The following diagram illustrates the workflow for the preparation of **(+)-4-Hydroxypropranolol** standard solutions.

Workflow for (+)-4-Hydroxypropranolol Standard Solution Preparation

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